

N-Valeryl-D-glucosamine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Valeryl-D-glucosamine*

Cat. No.: *B15549900*

[Get Quote](#)

Authored for researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **N-Valeryl-D-glucosamine**, including its chemical properties, synthesis, and potential biological significance.

Core Chemical Identifiers and Properties

N-Valeryl-D-glucosamine is a monosaccharide derivative of D-glucosamine, an amino sugar. The addition of a valeryl group (a five-carbon acyl chain) to the amino group of glucosamine modifies its physicochemical properties, such as solubility and stability, making it a compound of interest for various research and development applications.^[1]

Identification and Chemical Data

The fundamental chemical identifiers and properties of **N-Valeryl-D-glucosamine** are summarized below for easy reference.

Property	Value	Reference(s)
CAS Number	63223-57-4	[2][3]
Molecular Formula	C ₁₁ H ₂₁ NO ₆	[3]
Molecular Weight	263.29 g/mol	[3]
Synonyms	2-Deoxy-2-pentanamido-D-glucopyranose, 2-Deoxy-2-valeramido-D-glucopyranose, N-Pentanoyl-D-glucosamine	[2]
Appearance	White to off-white crystalline powder or crystal	[2]
Purity	>98.0%	[2]
Optical Rotation	+33.0° to +39.0° (c=1 in H ₂ O)	[2]

Synthesis of N-Valeryl-D-glucosamine

The synthesis of N-acyl-D-glucosamines, including the valeryl derivative, can be achieved through the N-acylation of D-glucosamine. A general and effective laboratory-scale protocol is adapted from established methods for preparing N-acylated derivatives of D-glucosamine with fatty acids.

Experimental Protocol: N-Acylation of D-Glucosamine

This protocol outlines a procedure for the synthesis of **N-Valeryl-D-glucosamine** starting from D-Glucosamine hydrochloride.

Materials:

- D-Glucosamine hydrochloride
- Anhydrous methanol
- Sodium metal (or sodium methoxide)

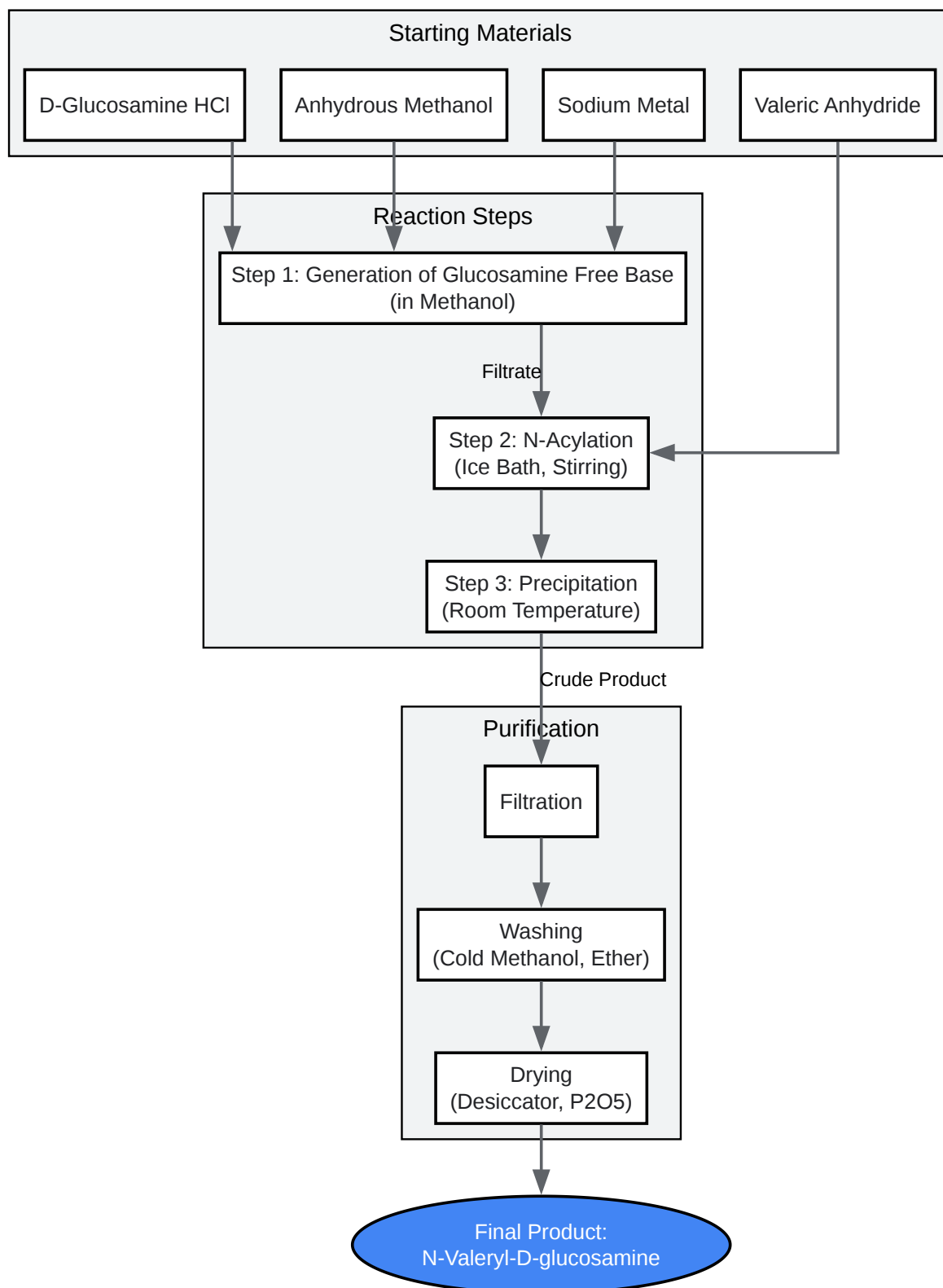
- Valeric anhydride (or Valeryl chloride)
- Diethyl ether
- Ice-water bath
- Magnetic stirrer and stir bar
- Filtration apparatus
- Desiccator with P2O5

Procedure:

- **Preparation of Glucosamine Free Base:** An equivalent amount of sodium is dissolved in anhydrous methanol to form sodium methoxide. D-Glucosamine hydrochloride is then added to this solution. The mixture is swirled gently for approximately 5 minutes, during which sodium chloride precipitates. The precipitated NaCl is removed by filtration, and the solid is washed with a small volume of cold methanol. The resulting filtrate is a supersaturated solution of D-glucosamine free base.
- **N-Acylation Reaction:** The methanolic solution of D-glucosamine is cooled in an ice-water bath. Under continuous magnetic stirring, 1.2 to 1.5 equivalents of valeric anhydride are added gradually to the solution.
- **Reaction Monitoring and Product Formation:** The reaction mixture is stirred for several hours and then allowed to stand at room temperature for up to 24 hours to ensure completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) using a chloroform:methanol (1:3) solvent system. **N-Valeryl-D-glucosamine** will precipitate as a white solid.
- **Isolation and Purification:** The crude **N-Valeryl-D-glucosamine** precipitate is collected by filtration. The solid is washed with cold methanol to remove unreacted starting materials and then washed repeatedly with diethyl ether to remove residual fatty acids.
- **Drying:** The purified product is dried at room temperature in a desiccator over phosphorus pentoxide (P2O5).

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **N-Valeryl-D-glucosamine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **N-Valeryl-D-glucosamine**.

Biological Activity and Research Applications

N-Valeryl-D-glucosamine is recognized for its potential applications in pharmaceuticals and cosmetics.^[1] Its valeryl group can enhance solubility and stability, making it an attractive candidate for drug formulation and delivery systems.^[1] Research has explored its role in modulating biological pathways, particularly in anti-inflammatory and anti-cancer therapies.^[1]

Potential Anti-Inflammatory and Cytotoxic Effects

While specific studies on **N-Valeryl-D-glucosamine** are limited, research on related N-acyl-glucosamine derivatives provides a framework for potential biological activities. For instance, other N-acyl-glucosamine compounds have been investigated for their anti-inflammatory properties and cytotoxicity against cancer cell lines.

Exemplary Experimental Protocol: In Vitro Anti-Inflammatory Assay

This protocol describes a general method to assess the anti-inflammatory potential of a compound like **N-Valeryl-D-glucosamine** by measuring its effect on cytokine production in macrophages.

Objective: To determine if **N-Valeryl-D-glucosamine** can inhibit the production of pro-inflammatory cytokines (e.g., TNF- α , IL-6) in lipopolysaccharide (LPS)-stimulated macrophage cells.

Materials:

- Macrophage cell line (e.g., RAW 264.7 or THP-1)
- Cell culture medium (e.g., DMEM or RPMI-1640) with fetal bovine serum (FBS)
- Lipopolysaccharide (LPS) from E. coli
- **N-Valeryl-D-glucosamine**

- Phosphate-buffered saline (PBS)
- ELISA kits for TNF- α and IL-6

Procedure:

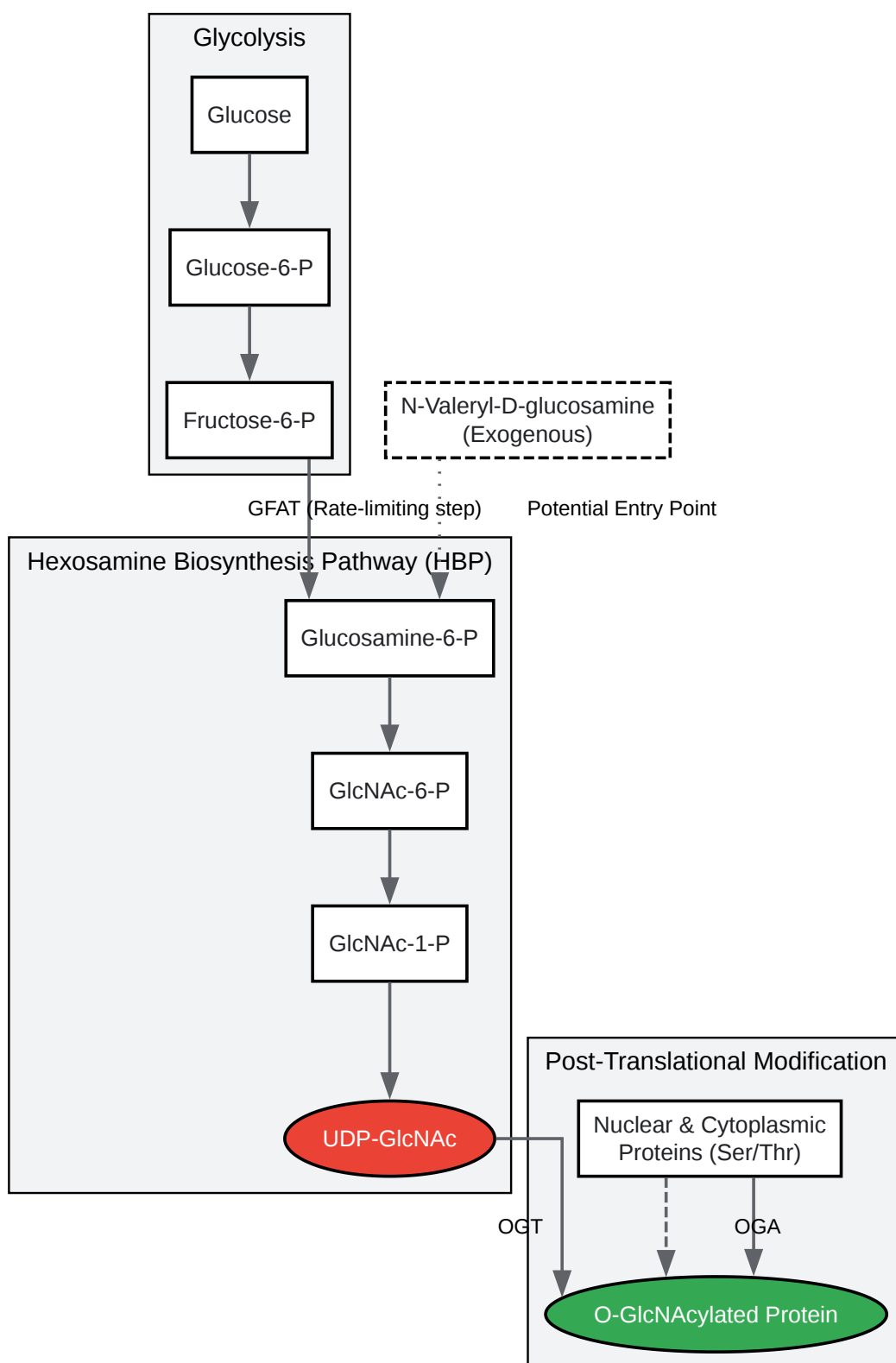
- **Cell Culture and Seeding:** Macrophages are cultured under standard conditions (37°C, 5% CO₂). For the assay, cells are seeded into 24-well plates at a density of 2.5×10^5 cells/well and allowed to adhere overnight.
- **Compound Treatment:** The culture medium is replaced with fresh medium containing various concentrations of **N-Valeryl-D-glucosamine**. Cells are pre-incubated with the compound for 1-2 hours.
- **Inflammatory Stimulation:** After pre-incubation, cells are stimulated with LPS (e.g., 1 μ g/mL) to induce an inflammatory response. A negative control group (no LPS) and a positive control group (LPS only) are included.
- **Incubation:** The plates are incubated for a specified period (e.g., 24 hours) to allow for cytokine production and secretion.
- **Supernatant Collection:** After incubation, the cell culture supernatants are collected and centrifuged to remove cellular debris.
- **Cytokine Quantification:** The concentrations of TNF- α and IL-6 in the supernatants are quantified using commercial ELISA kits, following the manufacturer's instructions.
- **Data Analysis:** The results are expressed as the concentration of cytokine (pg/mL). The inhibitory effect of **N-Valeryl-D-glucosamine** is calculated relative to the LPS-only control.

Relevant Signaling Pathways: The Hexosamine Biosynthesis Pathway

N-acyl-glucosamine derivatives are intrinsically linked to the Hexosamine Biosynthesis Pathway (HBP). This metabolic pathway utilizes glucose to produce UDP-N-acetylglucosamine (UDP-GlcNAc), a critical substrate for glycosylation reactions. A key post-translational modification regulated by the HBP is O-GlcNAcylation, where a single N-acetylglucosamine

moiety is attached to serine or threonine residues of nuclear and cytoplasmic proteins. This process is a dynamic regulatory mechanism, akin to phosphorylation, that influences protein activity, stability, and localization. Given that **N-Valeryl-D-glucosamine** is a derivative of a core component of this pathway, it may influence cellular signaling through this mechanism.

The diagram below outlines the central role of the HBP in cellular metabolism and its connection to protein modification.



[Click to download full resolution via product page](#)

Caption: The Hexosamine Biosynthesis Pathway and O-GlcNAcylation.

Conclusion

N-Valeryl-D-glucosamine is a readily synthesizable derivative of D-glucosamine with defined chemical properties. Its potential to modulate biological pathways, suggested by studies on related N-acyl-glucosamine compounds, positions it as a valuable tool for research in drug development, particularly in the fields of inflammation and oncology. The experimental protocols and pathway diagrams provided in this guide offer a foundational resource for scientists investigating the therapeutic and biochemical potential of this molecule. Further research is warranted to fully elucidate the specific mechanisms of action and biological effects of **N-Valeryl-D-glucosamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. Anti-inflammatory action of sulfated glucosamine on cytokine regulation in LPS-activated PMA-differentiated THP-1 macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Frontiers | Glucosamine Interferes With Myelopoiesis and Enhances the Immunosuppressive Activity of Myeloid-Derived Suppressor Cells [frontiersin.org]
- To cite this document: BenchChem. [N-Valeryl-D-glucosamine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549900#n-valeryl-d-glucosamine-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com